

"6-Iodo-pyridine-2-carboxylic acid methyl ester" molecular weight

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Compound of Interest

Compound Name: 6-Iodo-pyridine-2-carboxylic acid
methyl ester

Cat. No.: B1321557

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An In-depth Guide to the Molecular Weight of **6-Iodo-pyridine-2-carboxylic acid methyl ester**

This document provides a detailed analysis of the molecular weight of **6-Iodo-pyridine-2-carboxylic acid methyl ester**, a halogenated pyridine derivative of interest to researchers and professionals in drug development and organic synthesis. The determination of an accurate molecular weight is fundamental for compound characterization, reaction stoichiometry, and analytical chemistry.

Molecular Composition and Weight

The molecular weight of a compound is determined by its unique chemical formula, which enumerates the quantity of each constituent atom. For **6-Iodo-pyridine-2-carboxylic acid methyl ester**, the empirical formula is $C_7H_6INO_2$.^{[1][2]} The accepted molecular weight for this compound is approximately 263.03 g/mol.^[2]

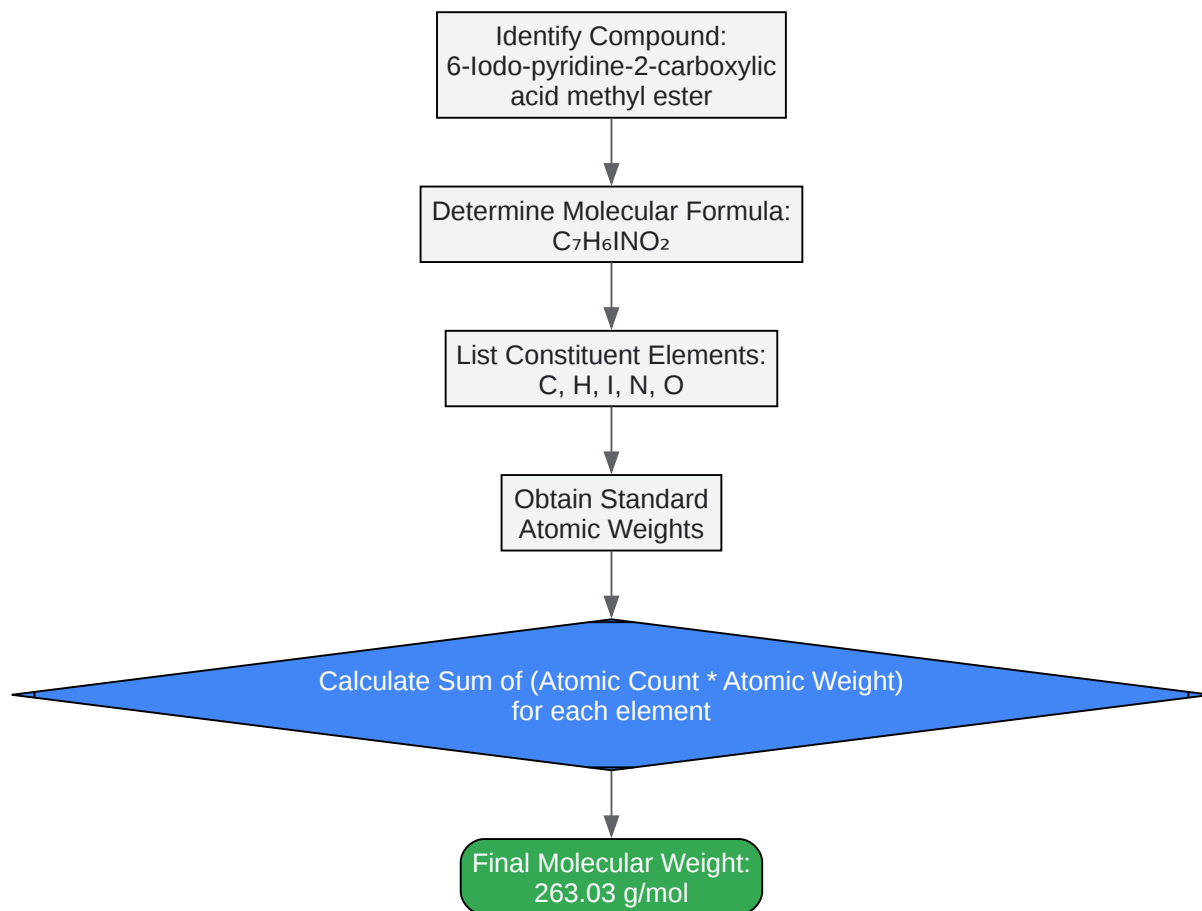
Table 1: Elemental Composition and Molecular Weight Calculation

The overall molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation based on the constituent elements is detailed below.

Element	Symbol	Atomic Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Iodine	I	1	126.904	126.904
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total	263.034			

Methodology for Molecular Weight Determination

The process for calculating the molecular weight of a chemical compound is a standard procedure in chemistry, grounded in its molecular formula. The workflow ensures accuracy and reproducibility, which are critical in a research and development setting.



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References

- 1. calpaclab.com [calpaclab.com]
- 2. scbt.com [scbt.com]
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